An In-depth Technical Guide to N-Methoxycyclopropanecarboxamide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*N-Methoxycyclopropanecarboxamide*
CAS No.:	*93630-17-2*
Cat. No.:	*B1400731*

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Foreword: The Strategic Value of the Cyclopropane Motif

In the landscape of modern medicinal chemistry and agrochemical design, the cyclopropane ring stands out as a "minimalist" yet powerful structural motif. Its inherent ring strain and unique three-dimensional geometry offer a sophisticated tool for modulating a molecule's physicochemical and pharmacological properties. When incorporated into a lead compound, the cyclopropane scaffold can enhance metabolic stability, improve binding potency by enforcing a specific conformation, and provide novel intellectual property. This guide focuses on a specific, functionalized example: **N-Methoxycyclopropanecarboxamide** ($C_5H_9NO_2$), a molecule that combines the strategic advantages of the cyclopropane core with the versatile chemistry of a methoxyamide functional group. This document provides a comprehensive overview of its synthesis, properties, and potential applications, grounded in established chemical principles.

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Physicochemical and Structural Characteristics

N-Methoxycyclopropanecarboxamide is a small molecule featuring a central cyclopropane ring bonded to an N-methoxyamide group. This structure presents a unique electronic and steric profile for interaction with biological targets.

Property	Value	Source / Notes
Molecular Formula	$C_5H_9NO_2$	-
Molecular Weight	115.13 g/mol	-
CAS Number	311795-12-9	-
Appearance	Data not available (likely a solid or oil)	Inferred from similar small molecules
Melting Point	Data not available	-
Boiling Point	Data not available	-
Solubility	Data not available	Expected to have moderate polarity

Synthesis and Mechanistic Rationale

The most direct and modern approach to synthesizing **N-Methoxycyclopropanecarboxamide** involves the coupling of cyclopropanecarboxylic acid with O-methylhydroxylamine. This transformation is efficiently achieved using standard peptide coupling reagents, which are designed to facilitate amide bond formation while minimizing side reactions.

Core Reaction: Amide Coupling

The key to this synthesis is the activation of the carboxylic acid to make it susceptible to nucleophilic attack by the amine. Coupling reagents like HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) are exceptionally effective for this purpose.

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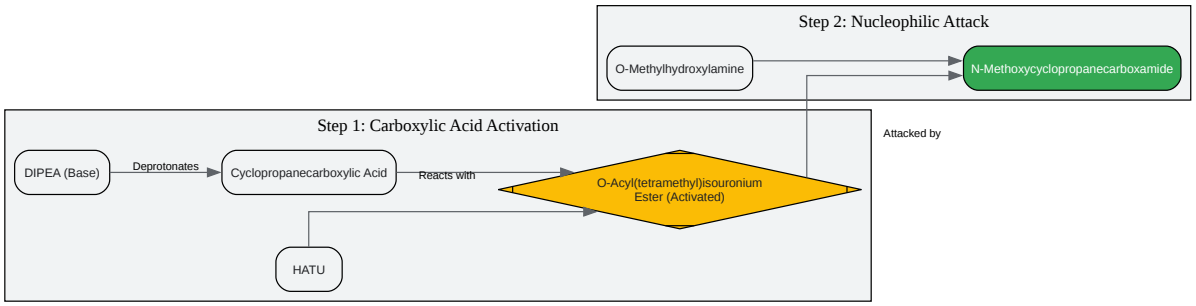

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Caption: Mechanism of HATU-mediated amide coupling.

Causality in Experimental Design:

- Choice of Coupling Reagent (HATU): HATU is selected for its high efficiency and mild reaction conditions. It rapidly converts the carboxylic acid into a highly reactive O-acylisouronium ester, which is much more susceptible to nucleophilic attack than the free acid. This minimizes the risk of side reactions and often leads to high yields.[1]

- Role of the Base (DIPEA): A non-nucleophilic base, such as Diisopropylethylamine (DIPEA), is crucial. Its primary role is to deprotonate the carboxylic acid, facilitating its reaction with HATU. It also neutralizes the hexafluorophosphate salt formed during the reaction, maintaining a favorable reaction environment. A non-nucleophilic base is chosen to prevent it from competing with O-methylhydroxylamine as the nucleophile.[2]

- Solvent Selection (DMF): Anhydrous Dimethylformamide (DMF) is an excellent solvent for this reaction as it is polar and aprotic, effectively dissolving the reactants and intermediates without interfering with the reaction mechanism.[1][2]

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Detailed Experimental Protocol: Synthesis of N-Methoxycyclopropanecarboxamide

This protocol is a robust, self-validating workflow designed for high-purity synthesis in a research setting.

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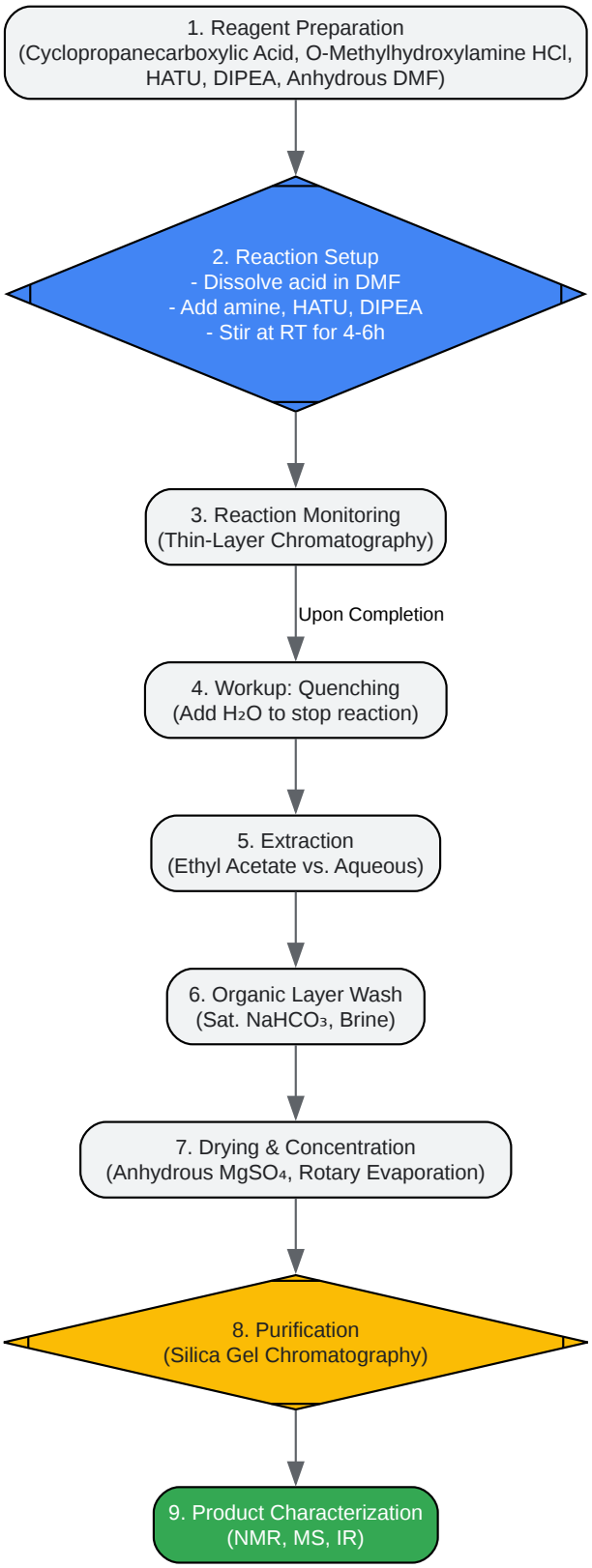

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Caption: Step-by-step experimental workflow for synthesis and purification.

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Methodology:

- Reagent Preparation: To a flame-dried round-bottom flask under an inert atmosphere (N_2 or Argon), add cyclopropanecarboxylic acid (1.0 eq).
- Dissolution: Dissolve the acid in anhydrous DMF.
- Addition of Amine: Add O-methylhydroxylamine hydrochloride (1.0 eq) to the solution. Note: If starting with the hydrochloride salt, an additional equivalent of base is required to liberate the free amine.
- Coupling Reagent Addition: Add HATU (1.1 eq) to the reaction mixture.
- Base Addition: Slowly add DIPEA (2.0 eq, or 3.0 eq if using the HCl salt of the amine) dropwise to the stirring solution.
- Reaction: Allow the reaction to stir at room temperature for 4-6 hours. Monitor the progress by thin-layer chromatography (TLC) until the starting carboxylic acid is consumed.[2]
- Workup - Quenching: Once complete, pour the reaction mixture into water to quench the reaction.
- Extraction: Transfer the aqueous mixture to a separatory funnel and extract three times with a suitable organic solvent, such as ethyl acetate.
- Washing: Combine the organic layers and wash sequentially with saturated aqueous sodium bicarbonate (to remove unreacted acid and HOBt byproduct from HATU) and then with brine (to remove residual water).
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude product by silica gel column chromatography to yield pure **N-Methoxycyclopropanecarboxamide**.

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Potential Applications in Drug Discovery and Agrochemicals

While specific biological activity data for **N-Methoxycyclopropanecarboxamide** is not widely published, its structural components suggest several promising avenues for research.

- Agrochemical Development: Cyclopropanecarboxamides are a known class of fungicides.[2] These compounds often function by inhibiting the succinate dehydrogenase (SDH) enzyme, a critical component of the mitochondrial respiratory chain in fungi. The unique scaffold of **N-Methoxycyclopropanecarboxamide** makes it a candidate for screening against various plant pathogens.[3]

- Antibacterial and Antimycobacterial Agents: The amide linkage is a cornerstone of many bioactive molecules. Research into related N-alkoxyphenyl and carboxamide structures has demonstrated activity against bacterial strains, including methicillin-resistant Staphylococcus aureus (MRSA) and Mycobacterium tuberculosis.[4][5] This suggests that **N-Methoxycyclopropanecarboxamide** could serve as a scaffold for developing new anti-infective agents.

- Oncology Research: The O-methylhydroxylamine (methoxyamine) portion of the molecule is of significant interest. Methoxyamine itself is known to be an inhibitor of the base excision repair (BER) pathway in DNA.[3] By binding to apurinic/apyrimidinic (AP) sites in damaged DNA, it can prevent cancer cells from repairing themselves, thereby potentiating the effects of DNA-damaging chemotherapy agents. Exploring whether **N-Methoxycyclopropanecarboxamide** retains or modifies this activity is a compelling direction for cancer research.

Safety, Handling, and Storage

Although a specific Safety Data Sheet (SDS) for **N-Methoxycyclopropanecarboxamide** is not readily available, a robust safety protocol can be established based on the known hazards of its precursors and related chemical classes.

- Hazard Assessment:

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- Skin and Eye Irritation: Amides and carboxylic acid derivatives can cause skin and eye irritation upon contact.[6]
- Respiratory Irritation: Avoid inhalation of dust, vapors, or mists, as this may cause respiratory irritation.[6]

- Personal Protective Equipment (PPE):
  - Gloves: Wear chemical-resistant gloves (e.g., nitrile).
  - Eye Protection: Use safety glasses or goggles.
  - Lab Coat: A standard laboratory coat is required.
  - Ventilation: All handling should be performed in a well-ventilated chemical fume hood.[7]
- Handling and Storage:
  - Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[7]
  - Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.

Conclusion and Future Directions

N-Methoxycyclopropanecarboxamide represents a confluence of two structurally important motifs in modern chemical research: the rigid, conformation-guiding cyclopropane ring and the biologically relevant methoxyamide group. While its specific properties are yet to be fully characterized in public literature, the synthetic pathways are well-established and robust. Its potential as a scaffold in agrochemical, anti-infective, and oncological research is significant and warrants further investigation. Future research should focus on the detailed biological evaluation of this molecule and its derivatives to unlock their full therapeutic or commercial potential.

References

- hubergroup Deutschland GmbH. (2022). Safety data sheet. [Link]

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- AFG Bioscience. (n.d.). SAFETY DATA SHEET. [Link]
- Google Patents. (2016).
- ResearchGate. (2018). Synthesis and biological activity of novel dicyano-containning cyclopropane-1-carboxamides. [Link]
- Gonec, T., et al. (2015). Synthesis and Biological Evaluation of N-Alkoxyphenyl-3-hydroxynaphthalene-2-carboxanilides. PubMed. [Link]
- Google Patents. (1988). EP0264457A1 - Process for preparing optically active cyclopropanecarboxylic acids.
- Asian Journal of Chemistry. (2012). Synthesis, Crystal Structure and Biological Activity of 1-Cyano-N-(2,4-dichlorophenyl)cyclopropanecarboxamide. [Link]
- Concellón, J. M., Rodríguez-Solla, H., & Simal, C. (2007). The First Cyclopropanation Reaction of Unmasked α,β-Unsaturated Carboxylic Acids: Direct and Complete Stereospecific Synthesis of Cyclopropanecarboxylic Acids Promoted by Sm/CHI3. Organic Chemistry Portal. [Link]
- MDPI. (2022). Synthesis, Evaluation of Biological Activity, and Structure–Activity Relationships of New Amidrazone Derivatives Containing Cyclohex-1-ene-1-Carboxylic Acid. [Link]
- Organic Syntheses. (n.d.). cyclopropanecarboxylic acid. [Link]
- Gonec, T., et al. (2015). Synthesis and Biological Evaluation of N-Alkoxyphenyl-3-hydroxynaphthalene-2-carboxanilides. National Institutes of Health. [Link]
- The Organic Chemistry Tutor. (2024). Synthesis of Cyclopropanecarboxylic Acid. YouTube. [Link]

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Sources

- 1. WO2016177845A1 - Cyclopropane carboxylic acid derivatives and pharmaceutical uses thereof - Google Patents [patents.google.com]
- 2. pdf.benchchem.com [pdf.benchchem.com]
- 3. researchgate.net [researchgate.net]
- 4. Synthesis and Biological Evaluation of N-Alkoxyphenyl-3-hydroxynaphthalene-2-carboxanilides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Synthesis and Biological Evaluation of N-Alkoxyphenyl-3-hydroxynaphthalene-2-carboxanilides - PMC [pmc.ncbi.nlm.nih.gov]
- 6. aksci.com [aksci.com]
- 7. afgsci.com [afgsci.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to N-Methoxycyclopropanecarboxamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1400731/docs#an-in-depth-technical-guide-to-n-methoxycyclopropanecarboxamide]

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